

c-ABL-IN-1 solubility and preparation for cell culture

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Compound of Interest

Compound Name: c-ABL-IN-1

Cat. No.: B13905541

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Application Notes and Protocols for c-ABL-IN-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the solubility and preparation of **c-ABL-IN-1** for cell culture experiments. The information is intended to guide researchers in accurately preparing and utilizing this inhibitor for in vitro studies.

Chemical Properties

c-ABL-IN-1 is a selective inhibitor of the c-Abl tyrosine kinase. Its fundamental chemical properties are summarized in the table below.

Property	Value
Molecular Weight	400.30 g/mol
CAS Number	2304918-82-7

Solubility Data

The solubility of **c-ABL-IN-1** in common laboratory solvents is crucial for the preparation of stock solutions. The following table provides solubility information based on data available for structurally similar compounds.

Solvent	Solubility
DMSO	Estimated to be high (e.g., ≥ 175 mg/mL)
Water	Insoluble

Note: The solubility in DMSO is an estimate based on the solubility of the structurally related compound BCR-ABL1-IN-1[1][2]. It is recommended to perform a small-scale solubility test before preparing a large stock solution.

Preparation of Stock Solutions

Proper preparation of stock solutions is critical for accurate and reproducible experimental results. The following protocol outlines the recommended procedure for preparing a **c-ABL-IN-1** stock solution.

Materials:

- **c-ABL-IN-1** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Protocol:

- Calculate the required mass: Determine the desired concentration and volume of the stock solution. Use the following formula to calculate the mass of **c-ABL-IN-1** powder needed:
$$\text{Mass (g)} = \text{Desired Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$$
- Weigh the compound: Accurately weigh the calculated amount of **c-ABL-IN-1** powder in a sterile microcentrifuge tube or vial.

- Add DMSO: Add the calculated volume of anhydrous DMSO to the tube containing the **c-ABL-IN-1** powder.
- Dissolve the compound: Vortex the solution vigorously to dissolve the powder. If the compound does not dissolve completely, brief sonication in an ultrasonic bath may be necessary. Ensure the final solution is clear and free of any particulate matter.
- Storage: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term stability.

Example: Preparation of a 10 mM Stock Solution

To prepare 1 mL of a 10 mM stock solution of **c-ABL-IN-1**:

- Mass calculation: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 400.30 \text{ g/mol} \times 1000 \text{ mg/g} = 4.003 \text{ mg}$
- Weigh 4.003 mg of **c-ABL-IN-1** powder.
- Add 1 mL of anhydrous DMSO.
- Vortex until the powder is completely dissolved.
- Aliquot and store at -20°C or -80°C.

Preparation of Working Solutions for Cell Culture

Working solutions are prepared by diluting the high-concentration stock solution into cell culture medium.

Materials:

- **c-ABL-IN-1** stock solution (e.g., 10 mM in DMSO)
- Sterile cell culture medium appropriate for your cell line
- Sterile tubes

Protocol:

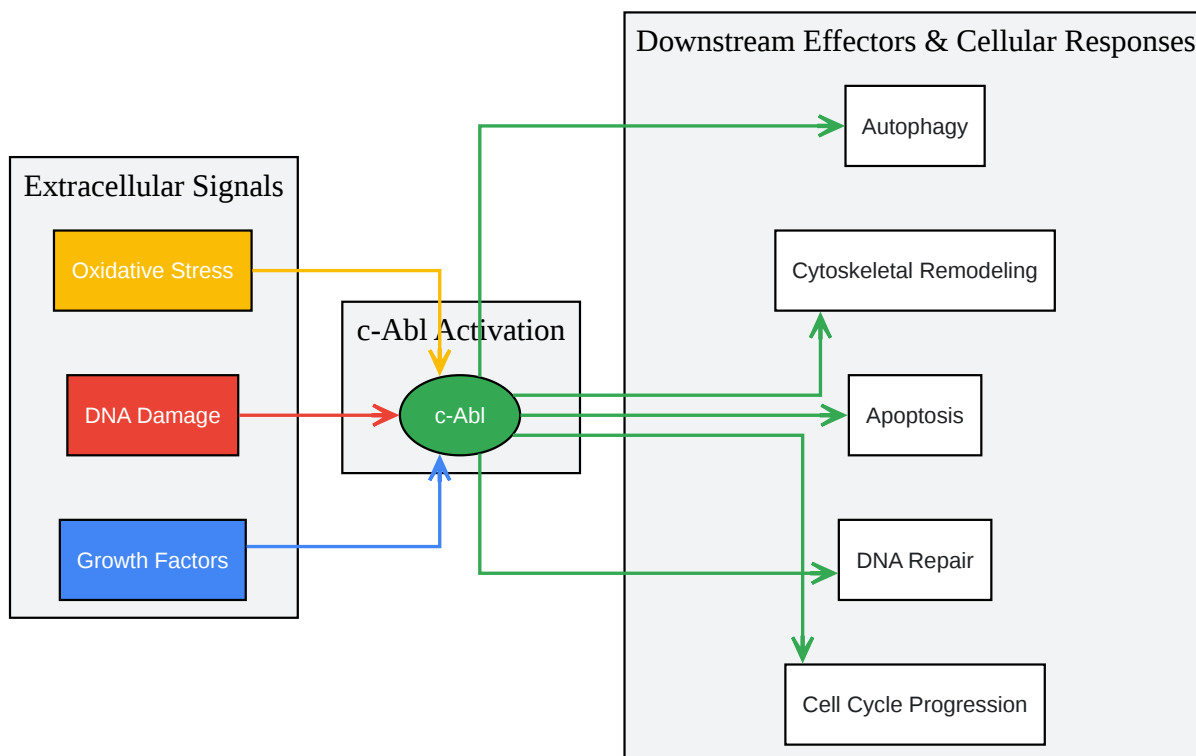
- Thaw the stock solution: Thaw a single aliquot of the **c-ABL-IN-1** stock solution at room temperature.
- Calculate the dilution: Determine the final desired concentration of **c-ABL-IN-1** in your cell culture experiment. Use the $C_1V_1 = C_2V_2$ formula to calculate the volume of the stock solution needed. (Concentration of stock) x (Volume of stock) = (Final concentration) x (Final volume)
- Dilute into medium: Aseptically add the calculated volume of the **c-ABL-IN-1** stock solution to the required volume of pre-warmed cell culture medium. Mix gently by pipetting up and down or by inverting the tube.
- Control: Prepare a vehicle control by adding the same volume of DMSO (without the inhibitor) to an equivalent volume of cell culture medium. This is crucial to account for any effects of the solvent on the cells.
- Treat cells: Immediately add the prepared working solution (or vehicle control) to your cell cultures.

Important Considerations:

- The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- The stability of **c-ABL-IN-1** in aqueous solutions like cell culture medium may be limited. It is recommended to prepare fresh working solutions for each experiment.
- The optimal working concentration of **c-ABL-IN-1** will vary depending on the cell line and the specific assay being performed. A dose-response experiment is recommended to determine the effective concentration range for your experimental system.

c-ABL Signaling Pathway and Experimental Workflow

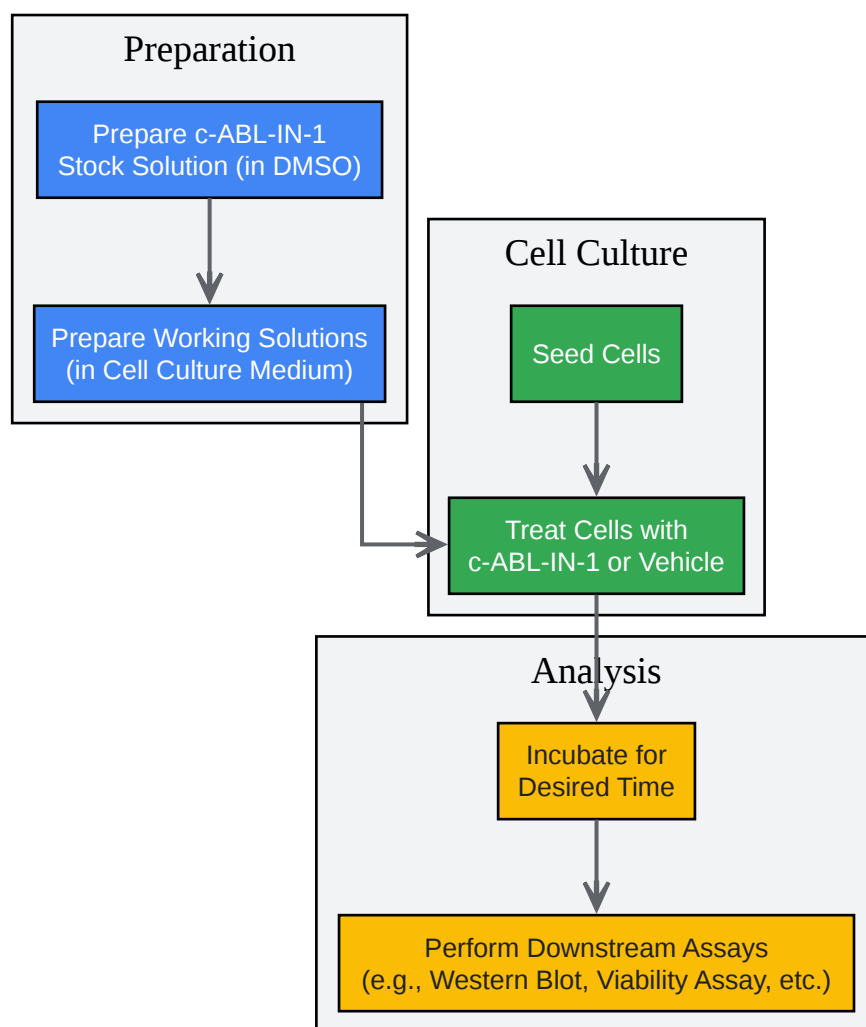
The c-Abl tyrosine kinase is a key regulator of various cellular processes. The diagram below illustrates a simplified overview of the c-Abl signaling pathway.



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Caption: Simplified c-Abl signaling pathway.

The following diagram illustrates a typical experimental workflow for studying the effects of **c-ABL-IN-1** in cell culture.



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Caption: Experimental workflow for **c-ABL-IN-1** cell-based assays.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]

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